

# Technical Deep Dive: Butyltin Hydroxide Oxide Hydrate

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## Compound of Interest

Compound Name: *Butyltin hydroxide oxide hydrate*

CAS No.: 336879-56-2

Cat. No.: B1603626

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## A Mechanistic & Application Guide for Chemical Synthesis and Catalysis

### Part 1: Executive Summary

**Butyltin hydroxide oxide hydrate** ( $\text{BuSnOOH}\cdot x\text{H}_2\text{O}$ ) is not a simple monomeric acid but a complex organometallic polymeric cluster. It serves as a high-temperature Lewis acid catalyst, primarily driving esterification, transesterification, and polycondensation reactions. In pharmaceutical contexts, it is a critical "molecular scaffold" reagent used to synthesize 1,3,2-oxathiastannolanes—key intermediates in the production of nucleoside analogues and sulfur-containing heterocycles.

This guide dissects its supramolecular structure, catalytic mechanism, and validated experimental protocols, ensuring reproducible and safe utilization in drug development workflows.

### Part 2: Chemical Identity & Structural Architecture

#### The "Ladder" and "Cage" Paradigm

Unlike simple carboxylic acids, butylstannonic acid does not exist as discrete  $\text{Bu-Sn(=O)-OH}$  molecules. In the solid state and non-coordinating solvents, it forms an amorphous polymeric

network. Upon hydration or in the presence of specific counter-ions, it self-assembles into defined cationic clusters.

The most chemically significant species is the dodecametric cage cluster:



- **Coordination Geometry:** Each Tin (Sn) atom is 5- or 6-coordinate, bridged by oxygen atoms (-O) and hydroxyl groups (-OH).
- **Stability:** This cage is kinetically stable and responsible for the compound's high thermal resistance (>300°C) and catalytic longevity.

## Visualization: The Dodecametric Cage Cluster

The following diagram represents the connectivity logic of the Sn<sub>12</sub> core, illustrating how the butyltin units are bridged by oxides and hydroxides to form the catalytic active surface.

## Part 3: Physicochemical Properties

Property	Value / Description	Experimental Implication
Appearance	White, amorphous powder	High surface area facilitates heterogeneous catalysis.
Tin Content	~56-57% (wt)	Critical for calculating molar loading (typically 0.1 mol%).
Solubility	Insoluble in water, alcohols, ketones.	Functions as a heterogeneous catalyst in most organic solvents; easily removed by filtration.
Reactive Solubility	Soluble in strong acids/bases & hot carboxylic acids.	Becomes homogeneous during high-temp esterification (the "clear melt" point), then precipitates upon cooling.
Thermal Stability	Stable up to >300°C	Suitable for high-temperature melt polymerizations.
Hygroscopicity	Mildly hygroscopic	Store in desiccated conditions to prevent hydrolysis of active sites.

## Part 4: Mechanism of Action (Catalysis)

### The Lewis Acid Cycle

In esterification,  $\text{BuSnOOH}$  acts as a Lewis acid. The mechanism is distinct from proton catalysis (Brønsted acid).

- **Activation:** The Sn center coordinates with the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity.
- **Ligand Exchange:** The hydroxyl group on the tin exchanges with the carboxylic acid to form a tin-carboxylate intermediate.
- **Nucleophilic Attack:** The alcohol attacks the activated carbonyl.<sup>[1]</sup>

- Elimination: Water is eliminated, and the ester is released, regenerating the tin oxide species.

## Visualization: Catalytic Cycle (Esterification)

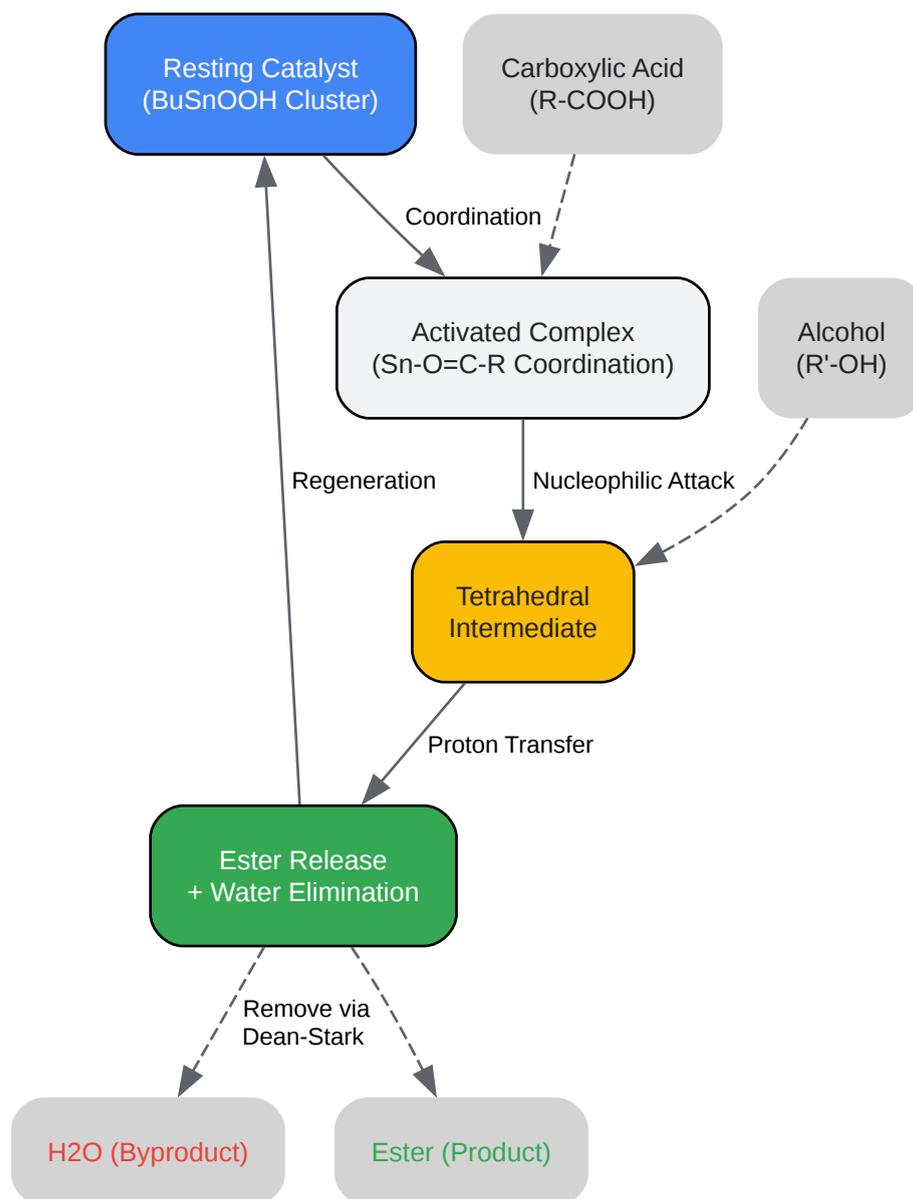


Figure 2: Lewis Acid Catalytic Cycle of BuSnOOH in Esterification

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## Part 5: Applications in Drug Development

While organotins are generally toxic, BuSnOOH is a vital reagent in the synthesis of pharmaceutical intermediates.

## Synthesis of 1,3,2-Oxathiastannolanes

This is the primary pharmaceutical application. BuSnOOH reacts with mercaptoalcohols (e.g., 2-mercaptoethanol) to form 5-membered heterocyclic rings containing Sn, S, and O.

- Utility: These stannolanes are regioselective alkylating agents and protecting groups for nucleosides.
- Reaction:

## Polymer Conjugates

Used to synthesize Polyethylene Oxide (PEO) Ionomers. These polymers are investigated for drug delivery systems where ionic interactions control the release rate of cationic drugs.

## Part 6: Validated Experimental Protocol

### Protocol: High-Efficiency Esterification (Self-Validating System)

Objective: Synthesize a pharmaceutical ester intermediate with >98% conversion.

Reagents:

- Carboxylic Acid Substrate (1.0 equiv)
- Alcohol Substrate (1.1 - 1.5 equiv)
- Catalyst: **Butyltin hydroxide oxide hydrate** (0.1 mol% / ~0.2 wt%)
- Solvent: Xylene or Toluene (for azeotropic water removal)

Workflow:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, temperature probe, and a Dean-Stark trap topped with a reflux condenser.

- Loading: Charge the acid, alcohol, and solvent.
- Catalyst Addition: Add BuSnOOH powder. Note: The mixture will be heterogeneous (cloudy).
- Reaction (The "Clear Melt" Checkpoint):
  - Heat to reflux (solvent boiling point).
  - Checkpoint 1: As the temperature rises ( $>100^{\circ}\text{C}$ ), the white powder should dissolve, reacting with the acid to form the active homogeneous species. If the solution remains cloudy after 1 hour of reflux, check water content or catalyst quality.
- Monitoring: Monitor water collection in the Dean-Stark trap.
  - Checkpoint 2: Theoretical water yield calculation is mandatory. Stop reaction only when water evolution ceases and matches theoretical calc.
- Workup:
  - Cool the reaction. The organotin species may precipitate or remain soluble depending on the ester.
  - Hydrolysis Step: Add dilute aqueous HCl or NaOH (depending on product stability) to hydrolyze the tin complex back to insoluble oxide/hydroxide.
  - Filtration: Filter the solids (regenerated tin oxide) through Celite.
  - Purification: Proceed with standard extraction/crystallization.

## Part 7: Safety & Handling (E-E-A-T)

Hazard Class: Organotin Compound (Toxic). Signal Word: DANGER.

- Toxicity:
  - Acute: Toxic if swallowed (LD50 oral rat  $> 2000$  mg/kg, but highly dependent on speciation).

- Chronic: Potential immunotoxin. Avoid long-term exposure.
- Handling:
  - PPE: Nitrile gloves (double gloving recommended), safety goggles, and N95/P100 respirator if handling powder.
  - Engineering Controls: Always weigh and handle inside a fume hood.
- Disposal:
  - Do not dispose of down the drain. Organotins are highly toxic to aquatic life.
  - Collect all waste (solid and liquid) in a dedicated "Heavy Metal / Organotin" waste stream.
- Decontamination: Glassware should be rinsed with base (1M NaOH) then acid (1M HCl) to remove residual tin traces before standard washing.

## References

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- Gelest, Inc. Safety Data Sheet: n-Butyltin Hydroxide Oxide. [[Link](#)]

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